

Unraveling the Enigma of CAS 85409-69-4: A Case of Ambiguous Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 287-139-2*

Cat. No.: *B15186718*

[Get Quote](#)

A comprehensive investigation into the chemical identity of CAS number 85409-69-4 reveals a significant and persistent ambiguity in publicly available scientific and regulatory databases. This ambiguity precludes the creation of a definitive technical guide on its structure elucidation, as the substance itself lacks a single, consistently defined chemical structure.

Initial research into CAS 85409-69-4 uncovered conflicting information from various chemical suppliers and databases. Some sources identify the substance as a complex benzenesulphonic acid derivative with the molecular formula $C_{43}H_{89}N_{3}O_{10}$. In stark contrast, other reputable sources classify it as a quaternary ammonium compound, specifically N-Alkyl-N,N-dimethyl-N-benzylammonium chloride, or a mixture of related substances with varying alkyl chain lengths (e.g., benzyl-C12-14-alkyldimethyl chlorides).

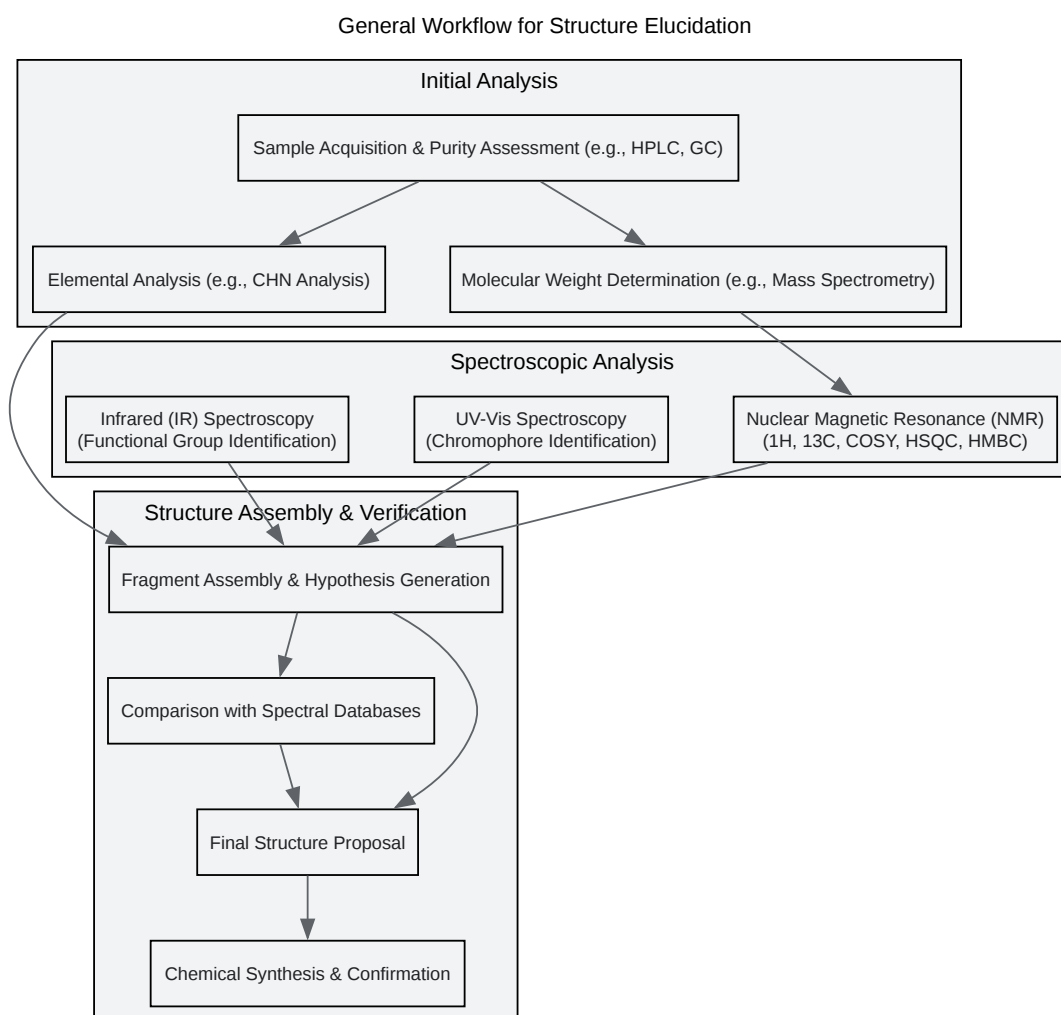
Further investigation into regulatory databases, such as the European Chemicals Agency (ECHA), indicates that a substance with this CAS number is registered under the REACH regulations. However, the information provided by ECHA does not resolve the structural ambiguity. The substance is often described in broad terms based on its industrial uses and applications rather than by a precise chemical structure. This is not uncommon for certain industrial chemicals which are often registered as mixtures or "UVCB" substances (Substances of Unknown or Variable composition, Complex reaction products or Biological materials).

The direct consequence of this lack of a single, well-defined chemical structure is the impossibility of fulfilling the core requirements of a technical guide on its structure elucidation. Without a confirmed molecular identity, the following critical components cannot be provided:

- **Quantitative Data Presentation:** It is not possible to summarize quantitative data (e.g., spectroscopic information) into structured tables as no specific and reliable data sets are available for a compound with an unconfirmed structure.
- **Experimental Protocols:** Detailed methodologies for key experiments such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are entirely dependent on the molecule being analyzed. Without a known target structure, these protocols cannot be described.
- **Visualization of Pathways and Workflows:** The creation of diagrams for signaling pathways or experimental workflows is contingent on having a defined chemical entity and understanding its interactions or the process of its structural determination.

Logical Workflow for Structure Elucidation (Hypothetical)

While a specific elucidation for CAS 85409-69-4 cannot be detailed, a general logical workflow for determining the structure of an unknown compound is presented below. This diagram illustrates the necessary steps that would be taken if a pure, single substance were available for analysis.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the structure elucidation of an unknown chemical compound.

In conclusion, the significant discrepancies in the reported identity of CAS 85409-69-4 make it impossible to provide an in-depth technical guide on its structure elucidation. The foundational requirement for such a guide—a single, verifiable chemical structure—is currently unmet in the public domain. Researchers, scientists, and drug development professionals are advised to exercise caution when encountering this CAS number and to seek definitive analytical data for the specific material they are handling.

- To cite this document: BenchChem. [Unraveling the Enigma of CAS 85409-69-4: A Case of Ambiguous Identity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15186718#cas-85409-69-4-structure-elucidation\]](https://www.benchchem.com/product/b15186718#cas-85409-69-4-structure-elucidation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com